

NRX-0492 in DMSO: A Technical Guide for Researchers

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Compound of Interest

Compound Name: NRX-0492

Cat. No.: B10862036

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **NRX-0492** when using Dimethyl Sulfoxide (DMSO) as a solvent. Below you will find troubleshooting guides and frequently asked questions to ensure the successful preparation and storage of your experimental solutions.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **NRX-0492** in DMSO?

A1: The maximum reported solubility of **NRX-0492** in DMSO is 200 mg/mL, which corresponds to a molar concentration of 244.52 mM.^[1] It is important to note that achieving this concentration may require sonication to facilitate dissolution.^[1]

Q2: I am having trouble dissolving **NRX-0492** in DMSO. What could be the issue?

A2: Difficulty in dissolving **NRX-0492** can arise from a few factors. Firstly, ensure you are using a sufficient volume of DMSO for the amount of compound. For high concentrations, sonication is recommended to aid dissolution.^[1] Secondly, the purity of DMSO is critical. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly impact the solubility of **NRX-0492**.^[1] It is best practice to use newly opened, anhydrous grade DMSO for the preparation of your stock solutions.

Q3: What are the recommended storage conditions and stability for **NRX-0492** stock solutions in DMSO?

A3: For optimal stability, prepared stock solutions of **NRX-0492** in DMSO should be stored as aliquots in tightly sealed vials. The recommended storage temperatures and corresponding stability periods are as follows:

- -80°C: Stable for up to 6 months.[\[1\]](#)
- -20°C: Stable for up to 1 month.[\[1\]](#)[\[2\]](#)[\[3\]](#)

To avoid repeated freeze-thaw cycles, which can degrade the compound, it is advisable to prepare single-use aliquots.[\[1\]](#) While general studies on compound stability in DMSO suggest that several freeze-thaw cycles might not lead to significant loss for many compounds, it is a best practice to minimize them.[\[4\]](#)

Q4: How should I store the solid form of **NRX-0492**?

A4: The solid form of **NRX-0492** is more stable for long-term storage. The recommended conditions are:

- -20°C: For up to 3 years.[\[1\]](#)
- 4°C: For up to 2 years.[\[1\]](#)

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Precipitate forms in the DMSO stock solution upon storage.	The storage temperature is not low enough, or the solution has been stored for longer than the recommended duration.	Ensure storage at -80°C for long-term stability (up to 6 months) or -20°C for short-term (up to 1 month). Discard solutions stored beyond these periods.
Inconsistent experimental results using the same stock solution.	The stock solution may have degraded due to improper storage or repeated freeze-thaw cycles.	Prepare fresh stock solutions from solid NRX-0492. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
Difficulty achieving the maximum concentration of 200 mg/mL.	Insufficient agitation or the presence of water in the DMSO.	Use an ultrasonic bath to aid dissolution. ^[1] Use a fresh, unopened bottle of anhydrous or high-purity DMSO. ^[1]

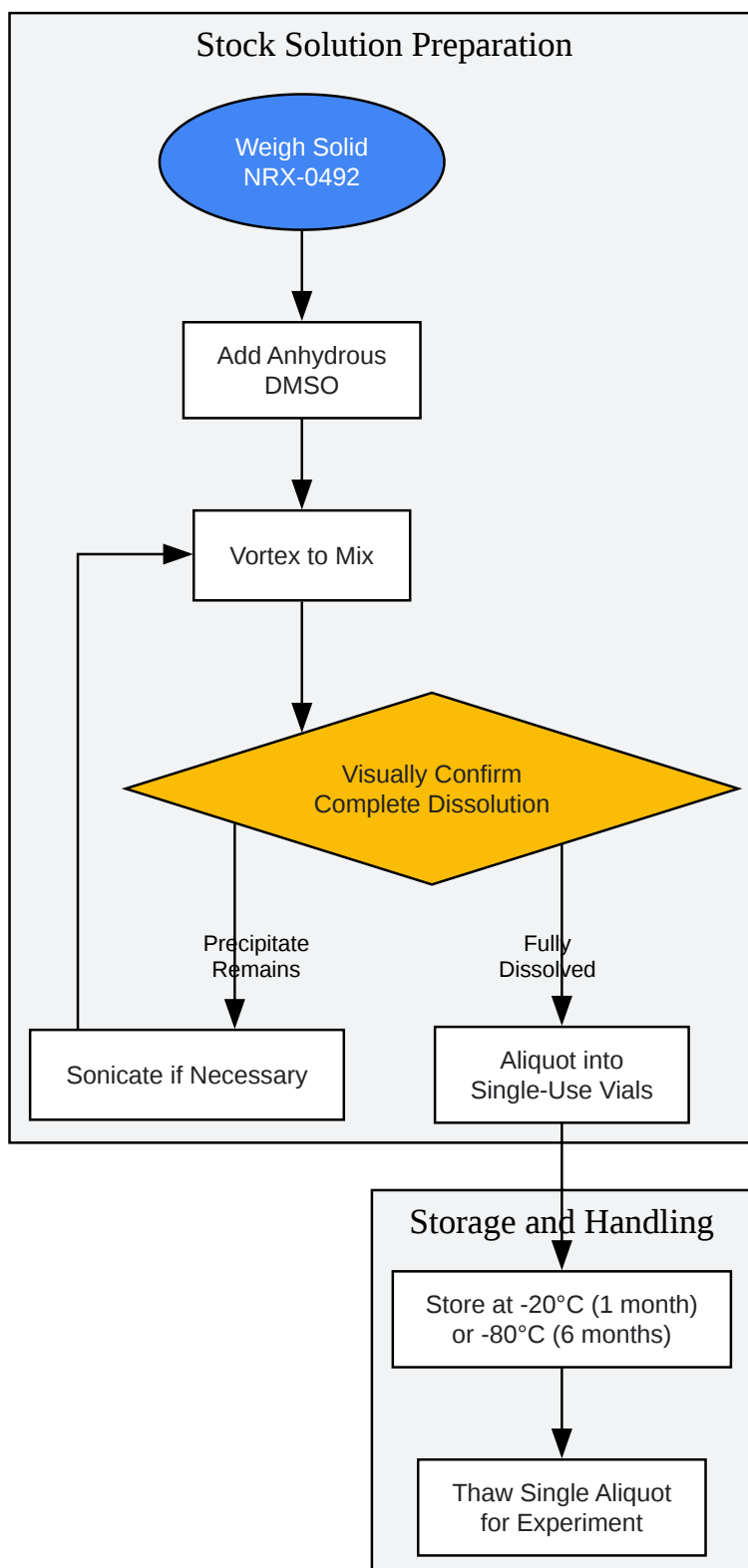
Quantitative Data Summary

The following table summarizes the key quantitative data for the solubility and stability of **NRX-0492**.

Parameter	Solvent	Value	Notes
Solubility	DMSO	200 mg/mL (244.52 mM)	Ultrasonic assistance may be required. ^[1]
Stock Solution Stability	DMSO	6 months at -80°C	
1 month at -20°C	^[1] ^[2] ^[3]		
Solid Form Stability	-	3 years at -20°C	
2 years at 4°C	^[1]		

Experimental Protocols and Workflows

While specific experimental protocols for determining the solubility and stability of **NRX-0492** are not detailed in the provided search results, a general workflow for preparing and storing the compound in DMSO for in vitro studies can be inferred.



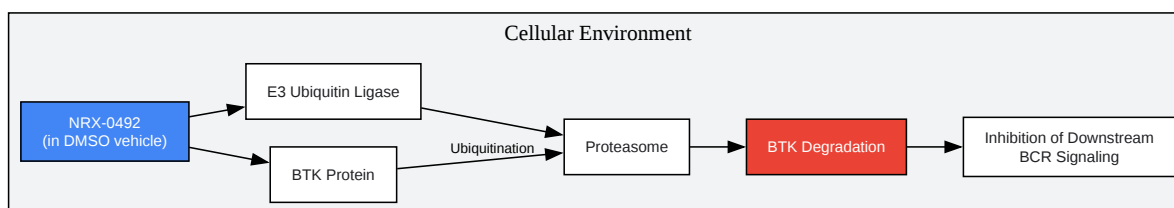
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Figure 1. Recommended workflow for the preparation and storage of **NRX-0492** in DMSO.

The diagram above illustrates a best-practice workflow for preparing a stock solution of **NRX-0492** in DMSO. This process emphasizes the use of anhydrous DMSO and sonication to ensure complete dissolution, followed by aliquoting for proper storage to maintain compound stability.

Signaling Pathway Context

NRX-0492 is a PROTAC (Proteolysis Targeting Chimera) designed to degrade Bruton's tyrosine kinase (BTK).[3] In numerous in vitro studies, DMSO is the vehicle used to deliver **NRX-0492** to cell cultures to study its effects on BTK degradation and downstream signaling pathways.[5][6]



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Figure 2. Simplified schematic of **NRX-0492**'s mechanism of action, delivered via DMSO.

This diagram shows the role of **NRX-0492** in inducing the degradation of BTK. A stable and soluble solution in DMSO is the critical first step for the successful execution of experiments designed to investigate this pathway.

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